

# Technical Guide: Safe Handling & Operational Protocols for Ethyl 2-hydroxy-5-nitrobenzoate

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## Compound of Interest

Compound Name: Ethyl 2-hydroxy-5-nitrobenzoate

CAS No.: 42348-40-3

Cat. No.: B3136712

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## Executive Summary & Strategic Utility

**Ethyl 2-hydroxy-5-nitrobenzoate** (also known as Ethyl 5-nitrosalicylate) is a critical pharmacophore intermediate, frequently employed in the synthesis of anthelmintics (e.g., Niclosamide analogs) and anti-inflammatory agents (Mesalamine derivatives).

While often categorized generically as an "irritant," this compound possesses specific structural alerts—namely the nitro-aromatic moiety and the phenolic ester linkage—that dictate a more rigorous handling protocol than standard organic solids. This guide moves beyond the standard Safety Data Sheet (SDS) to provide a causal, mechanistic approach to handling, emphasizing thermal stability and exposure control.

## Chemical Identity & Physicochemical Profiling[1][2] [3][4][5]

Understanding the molecule's physical state is the first step in risk mitigation. The presence of the nitro group (

) introduces a dipole moment that influences solubility and potential energetic properties.

Property	Specification	Operational Implication
Chemical Name	Ethyl 2-hydroxy-5-nitrobenzoate	Synonyms: Ethyl 5-nitrosalicylate
CAS Number	55822-68-3 (Ester); 96-97-9 (Parent Acid)	Verify CAS on container; properties differ significantly from the acid.[1]
Molecular Formula		MW: 211.17 g/mol
Physical State	Yellow Crystalline Solid	Dust generation is the primary exposure vector.
Melting Point	~100–105 °C (Experimental)	DSC Warning: Do not heat above 150°C without thermal scanning; nitro compounds can decompose exothermically.
Solubility	DMSO, EtOAc, DCM; Poor in Water	Use organic solvents for spill cleanup; water is ineffective for dissolution.



*Senior Scientist Note: Do not confuse this ester with its parent acid, 5-nitrosalicylic acid (MP >220°C). The ester has a lower melting point and higher lipophilicity, increasing skin permeation rates.*

## Hazard Identification & Toxicology (The "Why")

We utilize the GHS (Globally Harmonized System) framework, but we interpret it through a toxicological lens to understand why these hazards exist.

## Structural Alerts & GHS Classification

- H302 (Harmful if swallowed): Nitro-aromatics can undergo enzymatic reduction in vivo to form hydroxylamines, which are potent methemoglobinemia inducers.
- H315 / H319 (Skin/Eye Irritation): The phenolic hydroxyl group is weakly acidic ( ), capable of protein denaturation on mucosal surfaces.
- H335 (Respiratory Irritation): Fine dust particles act as mechanical and chemical irritants in the alveoli.

## Thermal & Energetic Hazards

While mono-nitro aromatics are generally stable, the combination of an ester and a nitro group requires caution.

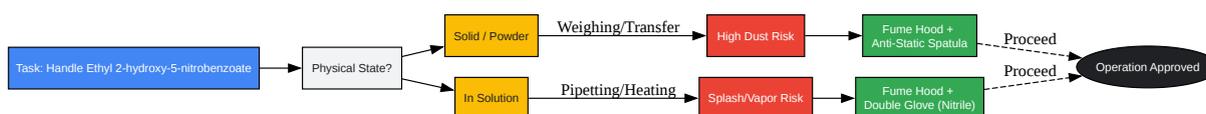
- Protocol: Never distill reaction mixtures containing this compound to dryness without a prior Differential Scanning Calorimetry (DSC) test to rule out decomposition onset temperatures.

## Strategic Handling & Engineering Controls[6]

This section details the "Self-Validating System" for handling. The goal is to prevent exposure rather than react to it.[2]

## Workflow Logic: Risk Assessment

Before opening the container, follow this decision logic to select the correct engineering controls.



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Figure 1: Pre-operational risk assessment workflow for selecting engineering controls.

## Personal Protective Equipment (PPE) Matrix

Standard latex gloves are insufficient for nitro-aromatics due to their lipophilicity.

- Primary Barrier (Hands): Nitrile (minimum 0.11 mm thickness) for incidental contact.
- High-Risk Barrier: For prolonged handling or solution preparation, use Silver Shield (Laminate) gloves under nitrile gloves.
- Respiratory: If working outside a fume hood (not recommended), a P95/P3 particulate respirator is mandatory.

## Operational Protocol: Weighing & Transfer

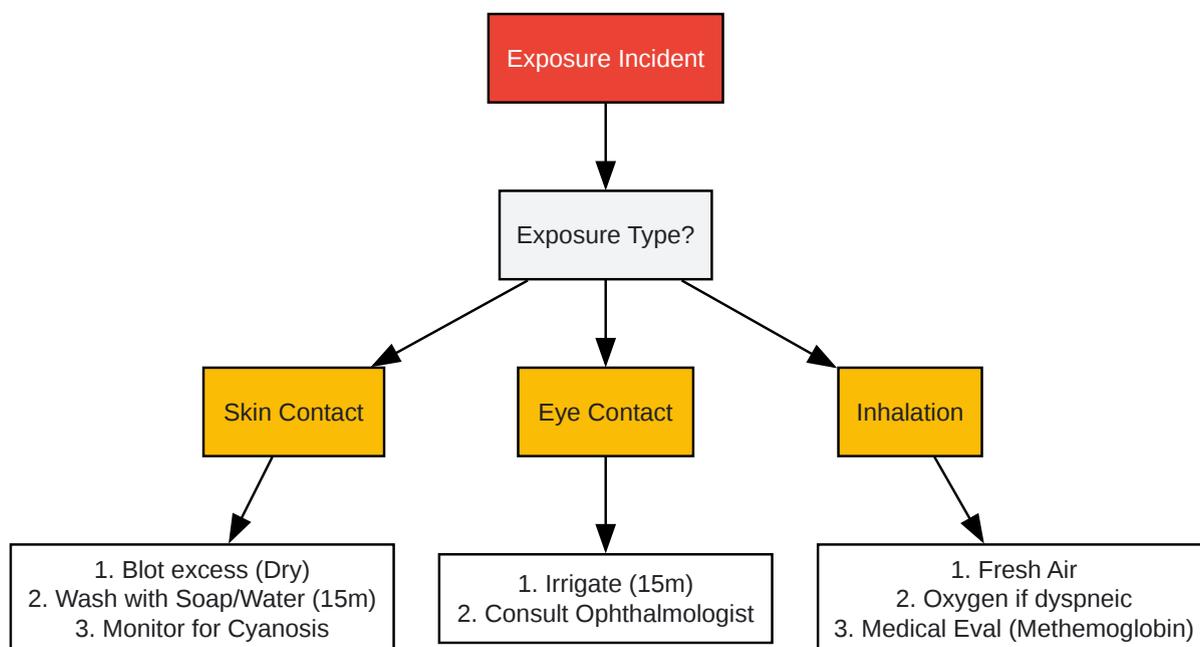
Objective: Eliminate static-induced dust dispersion.

- Environment: Operate strictly within a certified chemical fume hood (Face velocity: 0.5 m/s).
- Static Control: Use an ionizing fan or anti-static gun on the weighing boat and spatula. Nitro compounds in dry powder form can accumulate static charge, leading to "jumping" powder.
- Transfer: Do not dump powder. Use a gentle tapping motion.
- Solubilization: Add solvent to the solid, not solid to the solvent, to prevent puff-back.

## Emergency Response & Stability

In the event of containment breach, immediate action is required.<sup>[3]</sup> This protocol prioritizes the neutralization of the phenol/nitro risks.

## Emergency Decision Tree



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Figure 2: Emergency response triage for exposure to nitro-phenolic esters.

## Spill Management

- Dry Spill: Do not sweep (generates dust). Cover with a wet paper towel (dampened with water/surfactant) to suppress dust, then scoop into a waste container.
- Wet Spill: Absorb with inert material (Vermiculite or Sand). Do not use sawdust, as nitro compounds can react with cellulose under acidic/oxidizing conditions.

## Waste Management

Disposal must align with RCRA and local regulations for nitro-organic waste.

- Classification: Hazardous Chemical Waste.
- Segregation: Keep separate from strong oxidizers and strong bases (bases can induce hydrolysis to the parent nitrophenol, changing the risk profile).

- Method: High-temperature incineration is the only validated method for complete destruction of the nitro-aromatic ring.

## References

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## Sources

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- 2. [aksci.com \[aksci.com\]](#)
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